

# N-Isopropylbenzamide molecular formula and weight

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## Compound of Interest

Compound Name: **N-Isopropylbenzamide**

Cat. No.: **B184332**

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## N-Isopropylbenzamide: Molecular Properties

This document provides the fundamental molecular information for **N-Isopropylbenzamide**, a compound of interest in various research and development contexts.

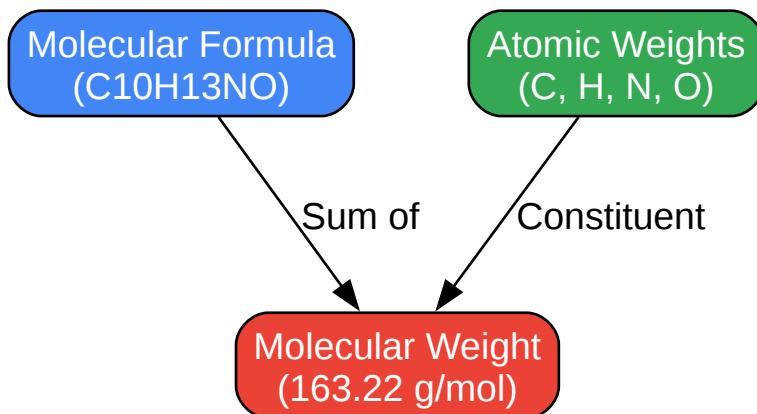
## Core Molecular Data

The essential molecular details of **N-Isopropylbenzamide** are summarized below. This information is critical for experimental design, chemical synthesis, and analytical characterization.

Identifier	Value	Source
Molecular Formula	C10H13NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	163.22 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Alternate Molecular Weight	163.2163 g/mol	<a href="#">[2]</a>
Alternate Molecular Weight	163.219 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	5440-69-7	<a href="#">[2]</a>

## Logical Relationship of Molecular Properties

The following diagram illustrates the fundamental relationship between the molecular formula and the calculation of molecular weight.



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Caption: Relationship between molecular formula and molecular weight.

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## References

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